

SB-203186 hydrochloride solubility in DMSO and other solvents

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Compound of Interest

Compound Name: SB-203186 hydrochloride

Cat. No.: B146733

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Application Notes and Protocols for SB-203186 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

SB-203186 hydrochloride is a potent and selective antagonist of the 5-hydroxytryptamine receptor 4 (5-HT₄).^{[1][2]} This compound is a valuable tool for in vitro and in vivo studies investigating the physiological and pathological roles of the 5-HT₄ receptor. These application notes provide detailed information on the solubility of **SB-203186 hydrochloride**, protocols for its preparation and use, and an overview of the signaling pathway it modulates.

Physicochemical Properties

- Molecular Formula: C₁₆H₂₁ClN₂O₂^[2]
- Molecular Weight: 308.8 g/mol [2]
- CAS Number: 207572-69-8^[2]

Solubility Data

The solubility of **SB-203186 hydrochloride** in various solvents is crucial for the design and execution of experiments. The following table summarizes the available solubility data.

| Solvent | Solubility | Concentration (Molar) | Notes |
|---------------------------|----------------------------|----------------------------|--|
| DMSO (Dimethyl Sulfoxide) | 100 mg/mL | 323.83 mM | Sonication may be required to achieve complete dissolution. [2] |
| Water | Data not readily available | Data not readily available | As a hydrochloride salt, moderate aqueous solubility is expected. |
| Ethanol | Data not readily available | Data not readily available | Solubility of hydrochloride salts in ethanol can vary. |
| In Vivo Formulation 1 | ≥ 2.5 mg/mL | ≥ 8.10 mM | 10% DMSO, 40% PEG300, 5% Tween-80, 45% saline. [1] [2] |
| In Vivo Formulation 2 | ≥ 2.5 mg/mL | ≥ 8.10 mM | 10% DMSO, 90% (20% SBE-β-CD in saline). [1] [2] |
| In Vivo Formulation 3 | ≥ 2.5 mg/mL | ≥ 8.10 mM | 10% DMSO, 90% corn oil. [1] [2] |

Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution in DMSO

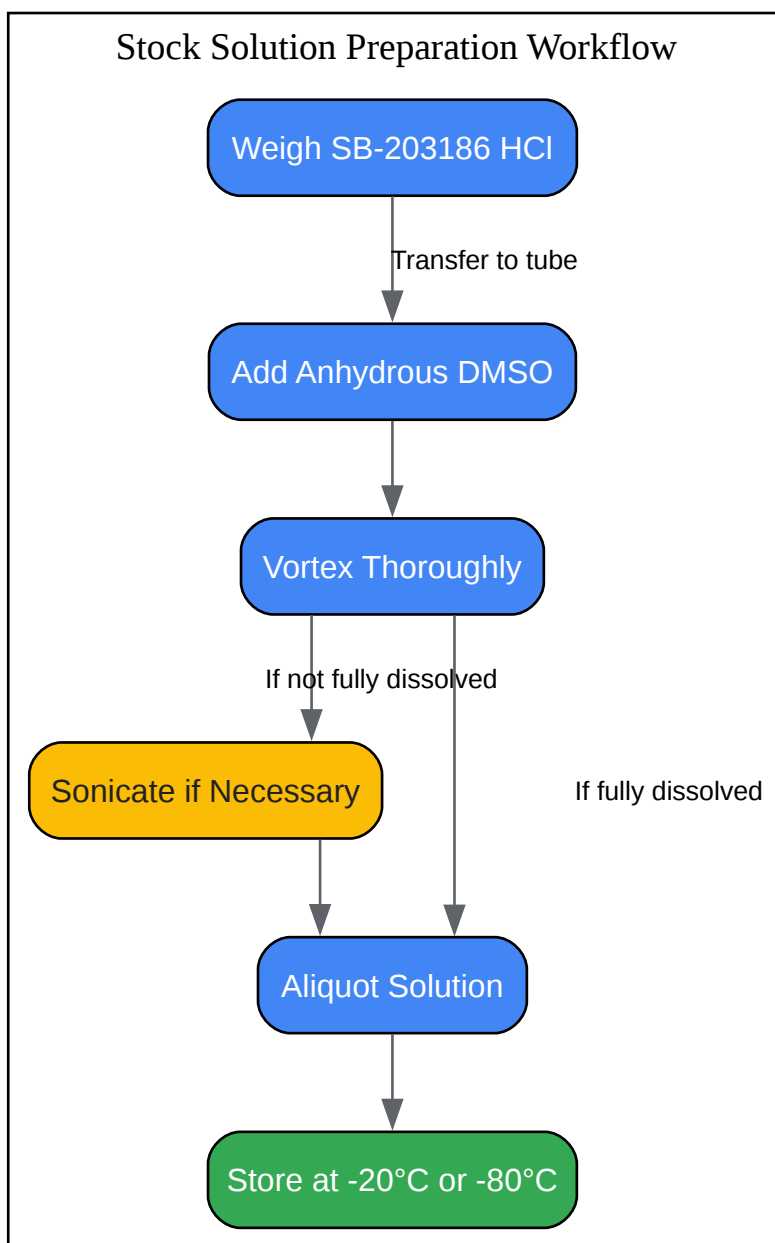
Objective: To prepare a high-concentration stock solution of **SB-203186 hydrochloride** for in vitro experiments.

Materials:

- **SB-203186 hydrochloride** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath sonicator

Procedure:

- Calculate the required mass: To prepare 1 mL of a 100 mM stock solution, the required mass is 30.88 mg (Mass = Molarity × Volume × Molecular Weight).
- Weigh the compound: Carefully weigh 30.88 mg of **SB-203186 hydrochloride** and transfer it to a sterile microcentrifuge tube.
- Add solvent: Add 1 mL of anhydrous DMSO to the microcentrifuge tube.
- Dissolve the compound: Tightly cap the tube and vortex thoroughly. If the compound does not fully dissolve, sonicate the tube in a water bath until a clear solution is obtained.[\[2\]](#)
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[1\]](#)



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Workflow for preparing a DMSO stock solution of **SB-203186 hydrochloride**.

Protocol 2: Preparation of a Working Solution for In Vitro Assays

Objective: To prepare a diluted working solution from the stock solution for cell-based or biochemical assays.

Materials:

- 100 mM **SB-203186 hydrochloride** stock solution in DMSO
- Appropriate aqueous buffer or cell culture medium (e.g., PBS, DMEM)
- Sterile microcentrifuge tubes

Procedure:

- Determine the final desired concentration: For example, to prepare a 100 μ M working solution.
- Perform serial dilutions:
 - Prepare an intermediate dilution by adding 1 μ L of the 100 mM stock solution to 999 μ L of the aqueous buffer to get a 100 μ M solution.
 - Further dilute as needed to achieve the final desired concentrations for your experiment.
- Vortex gently: Mix the solution by gentle vortexing or inversion.
- Use immediately: It is recommended to prepare fresh working solutions for each experiment and use them immediately. Avoid storing aqueous solutions for extended periods.

Note: The final concentration of DMSO in the assay should be kept low (typically <0.1%) to avoid solvent-induced effects on the biological system.

Mechanism of Action and Signaling Pathway

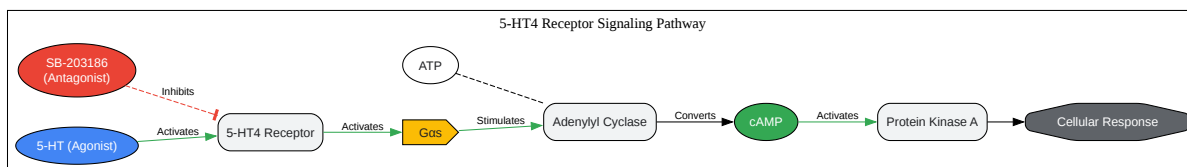
SB-203186 is a selective antagonist of the 5-HT₄ receptor, a G-protein coupled receptor (GPCR). The 5-HT₄ receptor is primarily coupled to the G α s subunit of the heterotrimeric G-protein.

Signaling Cascade:

- Agonist Binding: In the presence of an agonist like serotonin (5-HT), the 5-HT₄ receptor undergoes a conformational change.

- **G-Protein Activation:** This leads to the activation of the Gαs subunit, which exchanges GDP for GTP.
- **Adenylyl Cyclase Activation:** The activated Gαs subunit stimulates adenylyl cyclase (AC).
- **cAMP Production:** AC catalyzes the conversion of ATP to cyclic AMP (cAMP).
- **Downstream Effects:** cAMP acts as a second messenger and activates Protein Kinase A (PKA), which in turn phosphorylates various downstream targets, leading to diverse cellular responses.

SB-203186, as an antagonist, binds to the 5-HT₄ receptor and prevents the binding of agonists like 5-HT, thereby inhibiting the initiation of this signaling cascade.



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Simplified 5-HT₄ receptor signaling pathway and the inhibitory action of SB-203186.

Storage and Stability

- **Solid Form:** Store the solid compound at 4°C, protected from moisture and light.[2]
- **DMSO Stock Solutions:** Store aliquots at -20°C for up to one month or -80°C for up to six months.[1] Avoid repeated freeze-thaw cycles.
- **Aqueous Solutions:** It is recommended to prepare aqueous working solutions fresh for each experiment. Do not store aqueous solutions for extended periods.

Safety Precautions

- Handle **SB-203186 hydrochloride** in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Avoid inhalation of the powder and contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.

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References

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